

Solubility of 4-hydroxy-2,5-dimethyl-3(2H)-furanone in different solvents

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Compound of Interest

Compound Name: 2,5-Dimethyl-3(2H)-furanone

Cat. No.: B133649

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Solubility Profile of 4-hydroxy-2,5-dimethyl-3(2H)-furanone (HDMF)

An In-depth Technical Guide for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of 4-hydroxy-**2,5-dimethyl-3(2H)-furanone** (HDMF), a compound of significant interest in the flavor, fragrance, and pharmaceutical industries. Understanding its solubility in various solvents is critical for its application in different formulations, for optimizing extraction and purification processes, and for its effective delivery in biological systems.

Quantitative Solubility Data

The solubility of 4-hydroxy-**2,5-dimethyl-3(2H)-furanone**, also known as Furaneol®, can vary significantly depending on the solvent and the temperature. The following table summarizes the available quantitative data on its solubility in commonly used solvents.

Solvent	Chemical Formula	Solubility (g/100g of solvent)	Temperature (°C)	Reference
Water	H ₂ O	1.8	20	
Ethanol	C ₂ H ₅ OH	Miscible	25	
Propylene Glycol	C ₃ H ₈ O ₂	Miscible	25	
Triacetin	C ₉ H ₁₄ O ₆	Soluble	Not Specified	
Benzyl Alcohol	C ₇ H ₈ O	Soluble	Not Specified	
Benzyl Benzoate	C ₁₄ H ₁₂ O ₂	Soluble	Not Specified	
Isopropyl Myristate	C ₁₇ H ₃₄ O ₂	Insoluble	Not Specified	
Mineral Oil	N/A	Insoluble	Not Specified	

Note: The term "Miscible" indicates that the substance dissolves in the solvent in all proportions, while "Soluble" suggests a significant but not unlimited capacity for dissolving. "Insoluble" indicates that the substance does not dissolve to any significant extent.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of 4-hydroxy-**2,5-dimethyl-3(2H)-furanone**, based on the isothermal shake-flask method. This method is a reliable and widely used technique for measuring the equilibrium solubility of a compound in a given solvent.

Objective: To determine the saturation solubility of 4-hydroxy-**2,5-dimethyl-3(2H)-furanone** in a specific solvent at a controlled temperature.

Materials:

- 4-hydroxy-**2,5-dimethyl-3(2H)-furanone** (purity > 99%)
- Selected solvent (e.g., water, ethanol, etc.)

- Thermostatic shaker bath
- Analytical balance
- Vials with screw caps
- Syringe filters (0.45 μm)
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

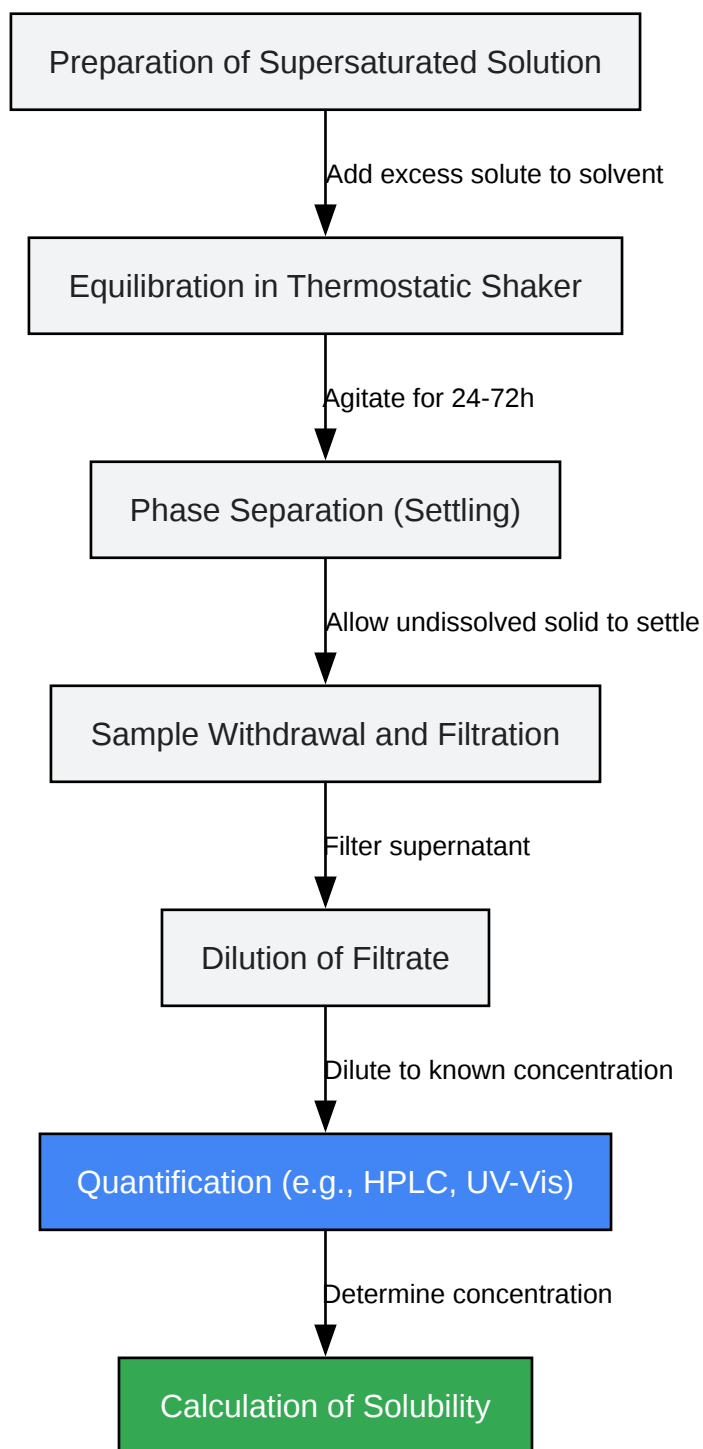
Procedure:

- **Preparation of Supersaturated Solution:** An excess amount of 4-hydroxy-**2,5-dimethyl-3(2H)-furanone** is added to a known volume of the solvent in a sealed vial. This ensures that saturation is reached.
- **Equilibration:** The vials are placed in a thermostatic shaker bath set to a constant temperature (e.g., 25 °C or 37 °C). The mixture is agitated for a predetermined period (e.g., 24-72 hours) to ensure that equilibrium is reached. The time required for equilibration should be determined empirically.
- **Phase Separation:** After equilibration, the vials are allowed to stand undisturbed at the same temperature to allow the undissolved solid to settle.
- **Sample Withdrawal and Filtration:** An aliquot of the supernatant is carefully withdrawn using a syringe and immediately filtered through a 0.45 μm syringe filter to remove any undissolved particles. This step is crucial to prevent overestimation of the solubility.
- **Dilution:** The clear filtrate is accurately diluted with the solvent to a concentration that falls within the linear range of the analytical method.
- **Quantification:** The concentration of 4-hydroxy-**2,5-dimethyl-3(2H)-furanone** in the diluted sample is determined using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.

- Calculation: The solubility is calculated from the measured concentration and the dilution factor, and it is typically expressed in units such as g/100g of solvent, mg/mL, or mol/L.

Visualized Experimental Workflow

The following diagram illustrates the logical workflow of the isothermal shake-flask method for determining solubility.

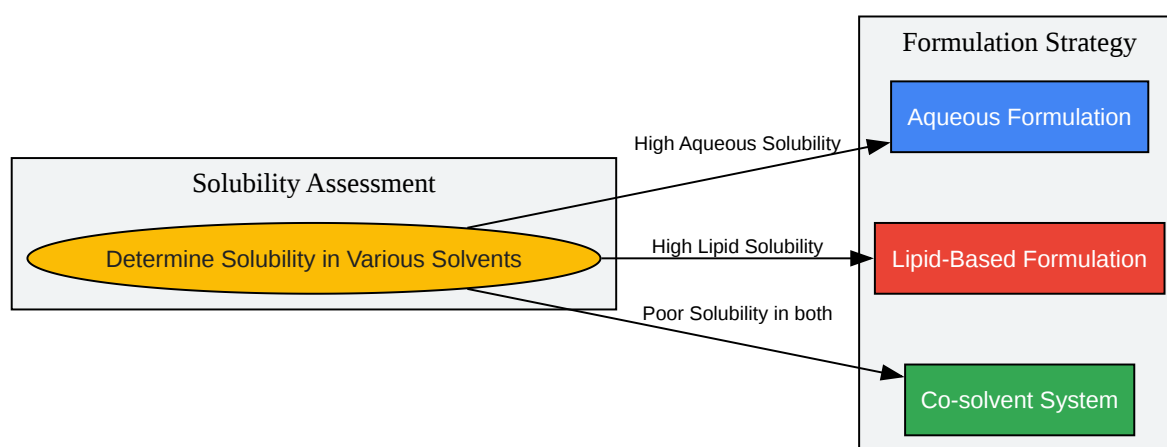


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Caption: Workflow for the isothermal shake-flask solubility determination method.

Logical Relationship in Formulation

The solubility of 4-hydroxy-2,5-dimethyl-3(2H)-furanone is a key determinant in the selection of appropriate excipients for a stable and effective formulation. The following diagram illustrates the logical relationship between solubility and formulation development.



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Caption: Decision logic for formulation strategy based on solubility.

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